

IUPAC Name: 4-(4-aminophenyl)morpholin-3-one[1][2]

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	4-(4-Aminophenyl)morpholin-3-one
Cat. No.:	B139978

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This document provides a comprehensive overview of **4-(4-aminophenyl)morpholin-3-one**, a pivotal intermediate in the manufacturing of the anticoagulant drug Rivaroxaban.[1][2][3] This guide is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its chemical properties, synthesis, and role in pharmaceutical manufacturing.

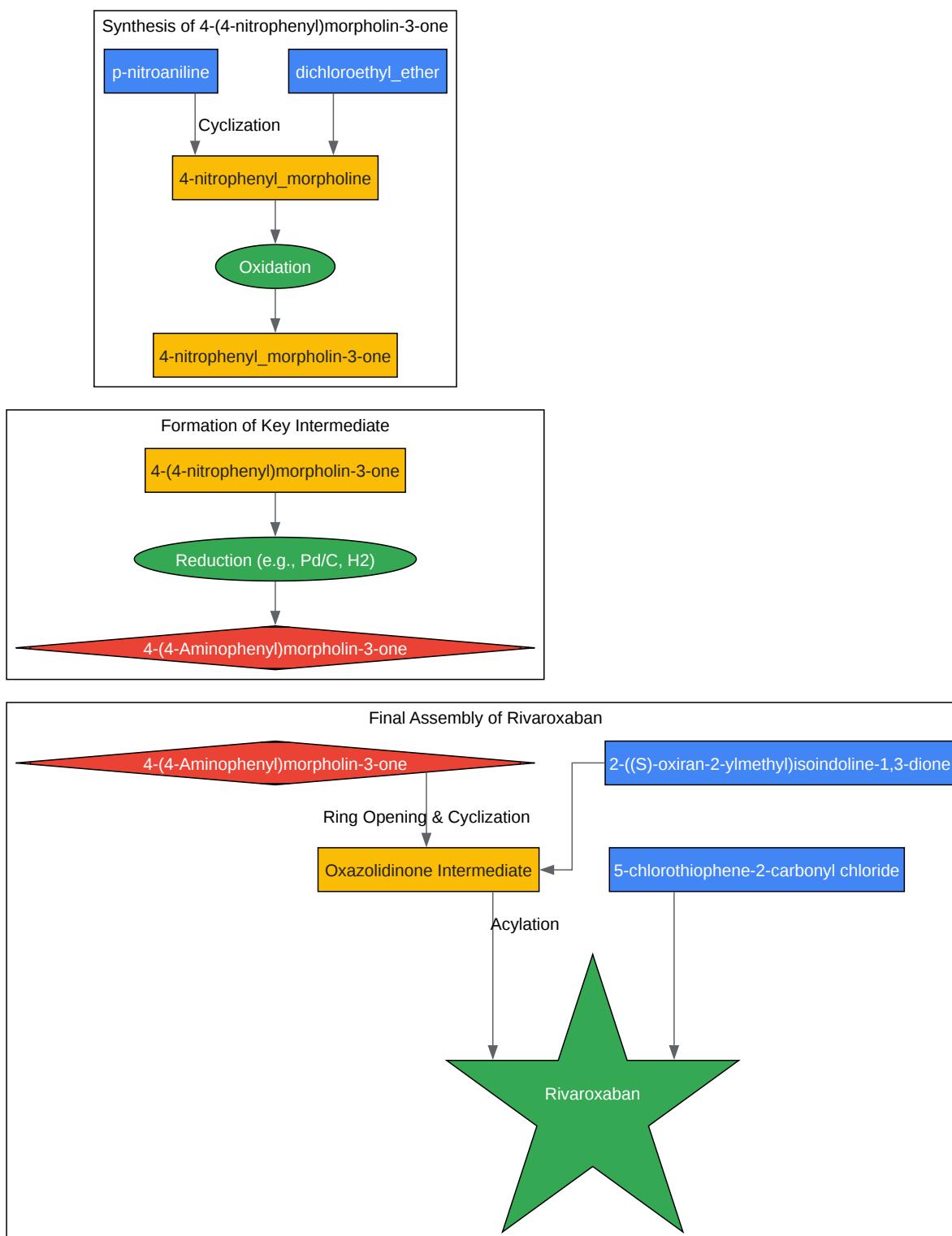
Core Data Presentation

Quantitative data for **4-(4-aminophenyl)morpholin-3-one** has been aggregated from various sources and is presented below for easy reference and comparison.

Property	Value	Source(s)
IUPAC Name	4-(4-aminophenyl)morpholin-3-one	[4] [5]
CAS Number	438056-69-0	[5] [6] [7]
Molecular Formula	C ₁₀ H ₁₂ N ₂ O ₂	[4] [1] [6]
Molecular Weight	192.21 g/mol	[4] [6] [7]
Appearance	White to off-white solid/crystalline powder	[1] [6]
Melting Point	165–175 °C	[6] [7] [8]
Boiling Point	502.3±45.0 °C (Predicted)	[8]
Purity (by HPLC)	≥ 95% - 99.12%	[5] [6]
Solubility	Soluble in DMSO, partially soluble in Methanol.	[6] [8]
Storage Condition	Store at 2–8 °C in an airtight container.	[5] [6]

Rivaroxaban Synthesis Pathway

The following diagram illustrates the synthetic route to Rivaroxaban, highlighting the critical position of **4-(4-aminophenyl)morpholin-3-one** as a key intermediate.



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Caption: Synthetic pathway of Rivaroxaban.

Experimental Protocols

Multiple synthetic routes for **4-(4-aminophenyl)morpholin-3-one** have been reported. Below is a detailed protocol for a common two-step synthesis involving the formation and subsequent reduction of a nitro-intermediate.

Step 1: Synthesis of 4-(4-nitrophenyl)morpholin-3-one

This step involves the cyclization of p-nitroaniline with a suitable reagent like dichloroethyl ether, followed by oxidation.

- **Reaction Setup:** In a suitable reaction vessel, add 13.8g (0.1 mol) of p-nitroaniline and 17.7g (0.12 mol) of dichloroethyl ether.[9]
- **Cyclization:** Heat the mixture to reflux and maintain the reaction for 2.5 hours.[9]
- **Work-up and Isolation:** After the reaction, wash the resulting solid with acetone and dry it to obtain 4-(4-nitrophenyl)-morpholine. The reported yield is approximately 82%. [9]
- **Oxidation:** Add 20.8g (0.1 mol) of the obtained 4-(4-nitrophenyl)-morpholine, 22.5g (0.25 mol) of tert-butyl hydroperoxide, and a catalytic amount of ethyl acetoacetate manganese salt to a reaction kettle with an appropriate amount of tetrahydrofuran.[9]
- **Reaction and Purification:** Heat the mixture to reflux and react for 4.5 hours. After completion, the mixture is purified through filtration and column chromatography to yield 4-(4-nitrophenyl)-morpholin-3-one.[9]

Step 2: Synthesis of **4-(4-aminophenyl)morpholin-3-one**

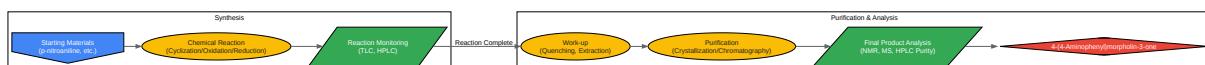
This step involves the reduction of the nitro group of the previously synthesized intermediate.

- **Reaction Setup:** Suspend 6.7 g of 4-(4-nitrophenyl)-morpholin-3-one in 60 g of water and add 340 mg of a 5% palladium on activated charcoal catalyst.[10]
- **Hydrogenation:** Heat the mixture in a Parr pressure apparatus with stirring to 90 °C under a hydrogen pressure of 8 bar.[10]

- Reaction Monitoring and Work-up: Monitor the reaction progress. Once complete (typically after 1.5 to 2 hours), cool the mixture to room temperature and depressurize the apparatus. [\[10\]](#)
- Isolation: Mix the resulting suspension with 100 ml of ethyl acetate. The final product, 4-(4-aminophenyl)morpholin-3-one, can then be isolated.[\[10\]](#)

Experimental Workflow: Synthesis and Purification

The following diagram outlines a general workflow for the synthesis and purification of **4-(4-aminophenyl)morpholin-3-one**.



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Caption: General workflow for synthesis and purification.

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- To cite this document: BenchChem. [IUPAC Name: 4-(4-aminophenyl)morpholin-3-one[1][2]]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b139978#4-4-aminophenyl-morpholin-3-one-iupac-name]

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